

volasertib hematologic toxicity management

neutropenia thrombocytopenia

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Volasertib

CAS No.: 755038-65-4

Cat. No.: S548331

Get Quote

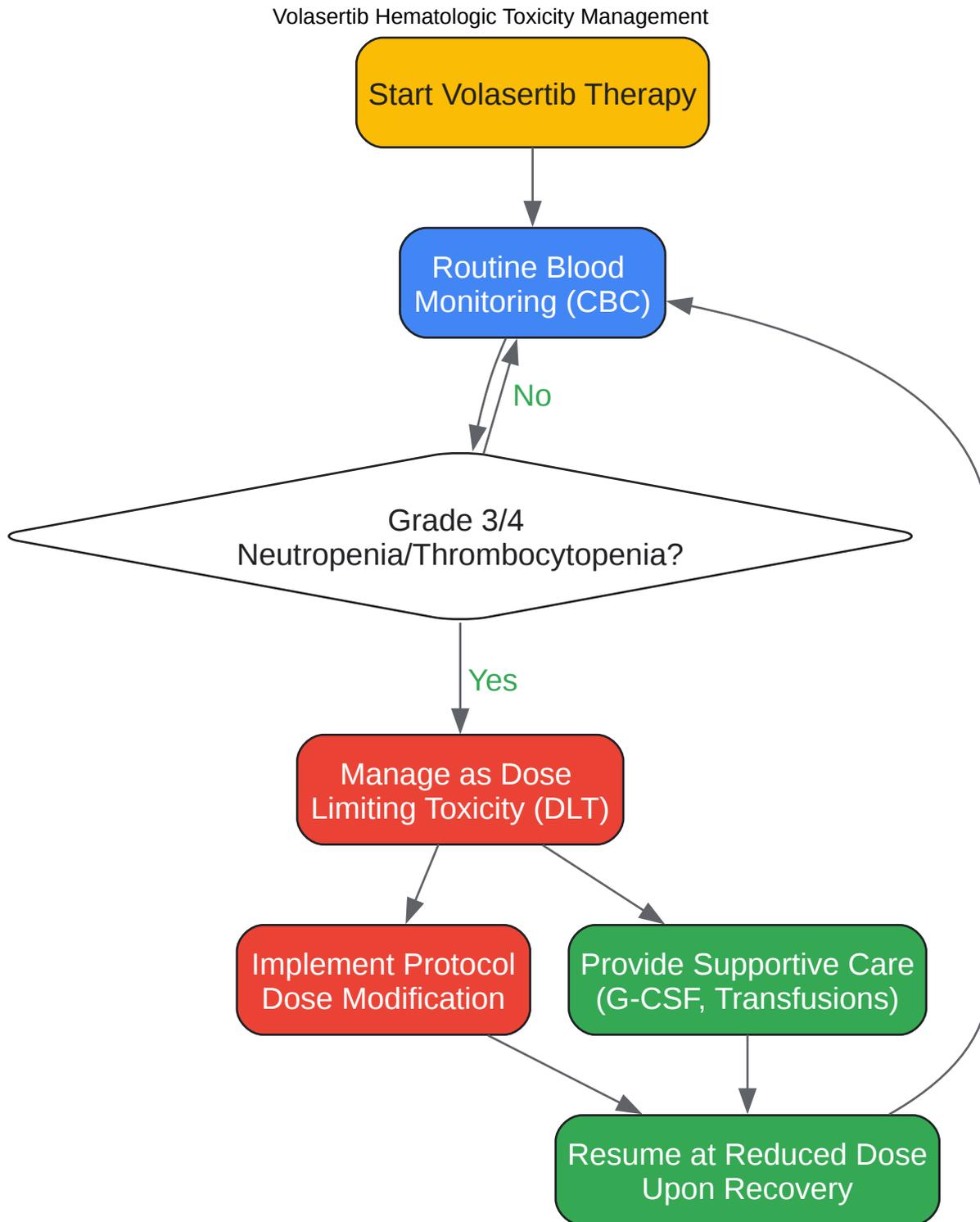
Volasertib Hematologic Toxicity Profile

The table below summarizes the frequency and severity of key hematologic toxicities observed across phase I clinical trials of **volasertib**, both as a monotherapy and in combination with other agents [1] [2] [3].

Toxicity Type	Frequency & Severity	Clinical Context	Dosing Schedule
Neutropenia	Common ; Frequent DLT; Grade 3/4 observed [2] [3].	Monotherapy and combination therapy (e.g., with platinum drugs or azacitidine) [2] [4].	Day 1 every 3 weeks; Days 1 & 15 every 4 weeks [1] [4].
Thrombocytopenia	Common ; Most frequent DLT; Grade 3/4 observed [2] [3] [4].	Monotherapy and combination therapy; primary DLT in studies with azacitidine [2] [4].	Day 1 every 3 weeks; Days 1 & 8 every 3 weeks; Days 1 & 15 every 4 weeks [1] [3] [4].
Febrile Neutropenia	Less common ; Reported as a DLT [3].	Observed in monotherapy studies.	Day 1 and 8 every 3 weeks schedule [3].

Management and Decision Pathway

The following diagram outlines the general workflow for monitoring and managing hematologic toxicity during **volasertib** treatment. This is based on dose-limiting toxicity (DLT) criteria and dose modification strategies from clinical trials [2] [3] [4].



[Click to download full resolution via product page](#)

Experimental Monitoring Protocol

Clinical trials employed specific protocols for monitoring and defining hematologic DLTs. The consistent methodology across studies is detailed below [2] [3] [4].

- **Primary Objective:** Determine the **Maximum Tolerated Dose (MTD)**.
- **DLT Assessment Window:** Toxicities are typically assessed during the **first treatment cycle** (e.g., first 21 or 28 days).
- **Grading System:** All adverse events are graded according to the **Common Terminology Criteria for Adverse Events (CTCAE)**, version 3.0 or 4.03.
- **Hematologic DLT Definitions:**
 - **Grade 4 Neutropenia** (ANC < 500/mm³) lasting for **≥7 days**.
 - **Febrile Neutropenia** (defined as a single temperature of >38.3°C or a sustained temperature of ≥38°C for more than one hour with an ANC < 1,000/mm³).
 - **Grade 4 Thrombocytopenia** (platelet count < 25,000/mm³).
 - In schedules with weekly dosing (e.g., day 8), **Grade ≥3 neutropenia or thrombocytopenia present on the day of planned dosing** also constituted a DLT [3].
- **Dose Modification Rules:** Most studies used a **3 + 3 dose-escalation design**. If a DLT occurred, treatment was temporarily stopped and could be resumed at a **reduced dose level** after the patient recovered (usually within 35 days). The use of growth factors to treat hematotoxicity during the first cycle was generally not encouraged except in life-threatening circumstances [3].

Frequently Asked Questions (FAQs)

- **What is the recommended dose for phase II studies?** Although the MTD was often determined to be 400 mg, **300 mg administered on day 1 of a 3-week cycle** was selected as the recommended dose for phase II studies due to better overall tolerability while maintaining efficacy [1].
- **Does combining volasertib with other drugs worsen hematologic toxicity?** Yes. The **pharmacodynamic interaction** between **volasertib** and myelosuppressive agents like cisplatin, carboplatin, or azacitidine can lead to enhanced, though generally manageable, hematologic toxicity. Dose escalation studies of these combinations determined MTDs that allowed for administration at or near full single-agent doses [2] [4].
- **Are the hematologic toxicities reversible?** Yes. Clinical trial data indicate that neutropenia and thrombocytopenia induced by **volasertib** are **reversible**, with blood counts recovering after treatment is delayed or the dose is reduced [1] [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A phase I, dose-escalation study of the novel Polo-like ... [sciencedirect.com]
2. Phase I Trial: Volasertib + Platinum in Solid Tumors [pmc.ncbi.nlm.nih.gov]
3. A phase I study of two dosing schedules of volasertib (BI 6727 ... [pmc.ncbi.nlm.nih.gov]
4. Volasertib as a monotherapy or in combination ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [volasertib hematologic toxicity management neutropenia thrombocytopenia]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b548331#volasertib-hematologic-toxicity-management-neutropenia-thrombocytopenia>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com